

Boc-NH-PEG5-propargyl CAS number and molecular weight

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Compound of Interest

Compound Name: Boc-NH-PEG5-propargyl

Cat. No.: B611220

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Physicochemical Data for Boc-NH-PEG5-propargyl

The table below summarizes the Chemical Abstracts Service (CAS) number and molecular weight for **Boc-NH-PEG5-propargyl**.^{[1][2][3][4]}

Identifier	Value
CAS Number	2062663-67-4
Molecular Weight	375.46 g/mol
Molecular Formula	C18H33NO7

Boc-NH-PEG5-propargyl is a heterobifunctional linker that contains a Boc-protected amine and a propargyl group, separated by a PEG5 spacer.^{[3][4][5]} The propargyl group can be used in click chemistry reactions, while the Boc-protected amine can be deprotected to reveal a primary amine for further conjugation. This linker is often utilized in the synthesis of PROTACs to connect a ligand for a target protein and a ligand for an E3 ubiquitin ligase.^[5]

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References

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